

An In-depth Technical Guide to the Physical Characteristics of Methyl 3-iodobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-iodobenzoate

Cat. No.: B1359923

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-iodobenzoate is an important aromatic ester derivative that serves as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and complex molecular architectures. A thorough understanding of its physical characteristics is paramount for its effective use in research and development, ensuring reproducibility of experimental results and informing purification and handling procedures. This technical guide provides a comprehensive overview of the key physical and spectroscopic properties of **Methyl 3-iodobenzoate**, complete with detailed experimental protocols and logical workflows.

Core Physical and Chemical Properties

Methyl 3-iodobenzoate is a solid at room temperature, with a pale yellow to yellow-brown crystalline appearance. Its core identifying information and physical properties are summarized in the table below. It is important to note that variations in reported melting points exist in the literature, which may be attributable to differences in sample purity and the methodology used for determination.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Chemical Name | Methyl 3-iodobenzoate | [1][2] |
| Synonyms | Benzoic acid, 3-iodo-, methyl ester; Methyl m-iodobenzoate | [2] |
| CAS Number | 618-91-7 | [3] |
| Molecular Formula | C ₈ H ₇ IO ₂ | [2][3] |
| Molecular Weight | 262.04 g/mol | [2][3] |
| Melting Point | 46-50 °C; 54 °C; 54.5 °C; 113-115 °C | [3] |
| Boiling Point | 277 °C (rough estimate) | N/A |
| Density | 1.7835 g/cm ³ (estimate) | N/A |
| Solubility | Insoluble in water; Soluble in ether, benzene & alcohol (inferred from isomers).[4] Based on the behavior of structurally similar compounds like methyl benzoate, it is expected to be soluble in common organic solvents such as ethanol, methanol, diethyl ether, and carbon tetrachloride, and slightly soluble in water.[5] | [4][5] |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **Methyl 3-iodobenzoate**. The following tables summarize the key spectroscopic data.

¹H NMR (Proton Nuclear Magnetic Resonance) Data

Solvent: CDCl₃, Reference: TMS (δ = 0.00 ppm)

| Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Assignment | Source(s) |
|---------------------------------|--------------|--------------------------|-------------------|-----------|
| 8.34 | s | - | Ar-H | [6] |
| 7.97 | d | 7.5 | Ar-H | [6] |
| 7.85 | d | 7.2 | Ar-H | [6] |
| 7.15 | td | $J_1=7.8, J_2=2.7$ | Ar-H | [6] |
| 3.89 | s | - | -OCH ₃ | [6] |

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Specific ¹³C NMR data for **Methyl 3-iodobenzoate** is not readily available in the searched literature. Data for a related isomer, methyl 4-iodobenzoate, is available and can provide an indication of expected chemical shifts.

IR (Infrared) Spectroscopy Data

An IR spectrum for **Methyl 3-iodobenzoate** is available, however, specific peak assignments were not found in the search results. General expected absorptions for a compound of this structure would include:

| Wavenumber (cm ⁻¹) | Assignment |
|--------------------------------|-----------------------------|
| ~3000 | C-H stretch (aromatic) |
| ~2950 | C-H stretch (methyl) |
| ~1720 | C=O stretch (ester) |
| ~1600, ~1450 | C=C stretch (aromatic ring) |
| ~1250 | C-O stretch (ester) |

MS (Mass Spectrometry) Data

The mass spectrum of **Methyl 3-iodobenzoate** would be expected to show a molecular ion peak corresponding to its molecular weight.

| m/z | Assignment | Source(s) |
|-------|----------------------------------|-----------|
| 262.0 | [M] ⁺ (Molecular Ion) | [6] |

Experimental Protocols

The following are detailed methodologies for the determination of the key physical characteristics of **Methyl 3-iodobenzoate**.

Determination of Melting Point (Capillary Method)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

Procedure:

- Sample Preparation: A small amount of dry **Methyl 3-iodobenzoate** is finely powdered.[7] The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) of the sample into the sealed end.[8] The tube is then tapped gently to ensure the sample is tightly packed.[8]

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath (e.g., mineral oil in a Thiele tube) or the heating block of a digital apparatus.
- **Heating:** The sample is heated gradually, with a heating rate of approximately 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.^[7] The melting point range is reported as $T_1 - T_2$.

Determination of Boiling Point (Micro Method)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or heating block
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- **Sample Preparation:** A few drops of molten **Methyl 3-iodobenzoate** are placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.^[9]
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a heating bath.^[9]

- Heating: The bath is heated slowly and steadily.^[9]
- Observation: As the liquid heats, air trapped in the capillary tube will expand and bubble out. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. Heating is then discontinued.
- Boiling Point Determination: The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[10]

Determination of Density (Pycnometer Method)

Principle: Density is defined as the mass of a substance per unit volume.

Apparatus:

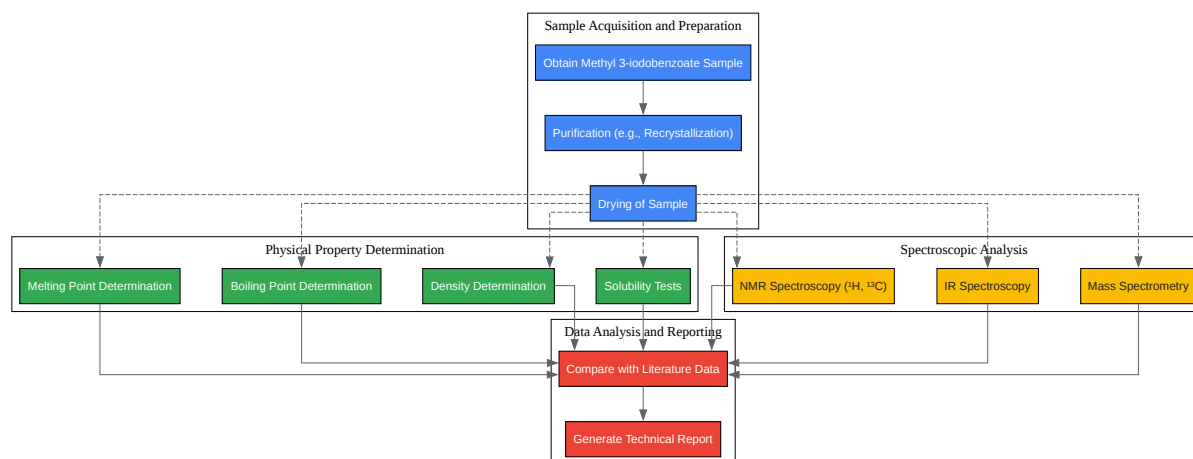
- Pycnometer (a small glass flask with a precise volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Mass of Empty Pycnometer: The clean and dry pycnometer is weighed accurately (m_1).
- Mass of Pycnometer with Water: The pycnometer is filled with distilled water of a known temperature and weighed (m_2). The volume of the pycnometer can be calculated using the density of water at that temperature.
- Mass of Pycnometer with Sample: The pycnometer is emptied, dried, and filled with molten **Methyl 3-iodobenzoate** at the same temperature and weighed (m_3).
- Calculation: The density (ρ) of **Methyl 3-iodobenzoate** is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the comprehensive physical characterization of a synthesized or procured sample of **Methyl 3-iodobenzoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical and spectroscopic characterization of **Methyl 3-iodobenzoate**.

Conclusion

This technical guide provides a detailed overview of the essential physical characteristics of **Methyl 3-iodobenzoate**. The tabulated data, coupled with the outlined experimental protocols, offers a valuable resource for researchers, scientists, and drug development professionals. Accurate determination and understanding of these properties are fundamental for the successful application of this compound in synthetic chemistry and materials science. It is recommended that users of this compound verify its identity and purity using the spectroscopic and physical methods described herein before its use in critical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-iodobenzoate | C₈H₇IO₂ | CID 69258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bangchemicals.com [bangchemicals.com]
- 3. Methyl 3-iodobenzoate 97 618-91-7 [sigmaaldrich.com]
- 4. Methyl 4-iodobenzoate(619-44-3) 1H NMR spectrum [chemicalbook.com]
- 5. Methyl Benzoate | C₆H₅COOCH₃ | CID 7150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl 3-iodobenzoate CAS#: 618-91-7 [amp.chemicalbook.com]
- 7. byjus.com [byjus.com]
- 8. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Methyl 3-iodobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359923#physical-characteristics-of-methyl-3-iodobenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com